

Navigating the Silane Landscape: A Comprehensive Technical Guide to Methoxytrimethylsilane

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Compound of Interest

Compound Name: *Methoxymethylsilane*

CAS No.: 5624-64-6

Cat. No.: B14703734

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For Researchers, Scientists, and Drug Development Professionals

In the intricate world of chemical synthesis and materials science, precision and a deep understanding of reagents are paramount. This guide provides an in-depth exploration of Methoxytrimethylsilane, a versatile organosilicon compound. We will delve into its core chemical identity, properties, and critical applications, with a particular focus on its role as a silylating agent. Furthermore, this guide will clarify the distinctions between Methoxytrimethylsilane and other similarly named silanes to ensure accurate selection and application in your research and development endeavors.

Correct Identification: A Tale of Four Silanes

The term "**Methoxymethylsilane**" can be ambiguous and may lead to confusion with other organosilicon compounds. It is crucial to distinguish between these related, yet distinct, molecules to ensure the success of experimental work. The primary focus of this guide is Methoxytrimethylsilane (CAS Number: 1825-61-2), a widely used silylating agent.

Here is a summary to disambiguate these compounds:

Common Name	CAS Number	Molecular Formula	Key Structural Feature
Methoxytrimethylsilane	1825-61-2	C ₄ H ₁₂ OSi	A methoxy group bonded to a trimethylsilyl group.
(Methoxymethyl)trimethylsilane	14704-14-4	C ₅ H ₁₄ OSi	A methoxymethyl group bonded to a silicon atom.
Methyltrimethoxysilane	1185-55-3	C ₄ H ₁₂ O ₃ Si	A methyl group and three methoxy groups on a silicon atom. [1] [2]
Trimethoxy(methoxymethyl)silane	22859-36-5	C ₅ H ₁₄ O ₄ Si	A methoxymethyl group and three methoxy groups on a silicon atom. [3]

This guide will now focus exclusively on Methoxytrimethylsilane (CAS: 1825-61-2).

Core Chemical Identifiers and Properties of Methoxytrimethylsilane

A thorough understanding of a compound's identifiers and physicochemical properties is the foundation of its effective and safe use.

Identifier	Value
CAS Number	1825-61-2[4][5][6][7][8]
EC Number	217-369-0[5]
Molecular Formula	C4H12OSi[4][5][6][8][9]
Molecular Weight	104.22 g/mol [6]
Synonyms	Methyl trimethylsilyl ether, Trimethylmethoxysilane[6][8][10]
InChI	1S/C4H12OSi/c1-5-6(2,3)4/h1-4H3[8]
InChIKey	POPACFLNWGUDSR-UHFFFAOYSA-N[6][8]
SMILES	CO(C)C[8]

Physicochemical Properties:

Property	Value
Appearance	Clear, colorless liquid[5][9][11][12]
Odor	Mild, ether-like[12]
Boiling Point	57-58 °C (lit.)[11]
Density	0.756 g/mL at 25 °C (lit.)[11]
Refractive Index	n ₂₀ /D 1.366 (lit.)[11]
Flash Point	-20 °C (-4.0 °F) - closed cup
Solubility	Soluble in organic solvents like ethanol and acetone; insoluble in water.[12]

The Role of Methoxytrimethylsilane in Synthesis: A Powerful Silylating Agent

Methoxytrimethylsilane is a prominent silylating agent, a class of compounds crucial for protecting sensitive functional groups in multi-step organic synthesis.[7][9][13] This protective strategy is fundamental in drug development and the synthesis of complex molecules, as it prevents unwanted side reactions and ultimately leads to higher yields and purer products.[7]

The primary function of Methoxytrimethylsilane is to introduce a trimethylsilyl (TMS) group, most commonly to protect hydroxyl (-OH) and amine (-NH) groups.[7][9] The resulting trimethylsilyl ether or silylamine is generally unreactive under many reaction conditions. A key advantage of the TMS protecting group is its ease of removal under mild conditions, which preserves the integrity of the target molecule.[9][13]

Caption: General workflow for the protection of a hydroxyl group using Methoxytrimethylsilane.

Beyond a Protecting Group: Diverse Applications

The utility of Methoxytrimethylsilane extends beyond its role as a silylating agent in organic synthesis.

- **Surface Modification:** This compound is employed to render surfaces hydrophobic (water-repellent).[7][11] By reacting with hydroxyl groups on surfaces like glass or silica, it forms a stable trimethylsilyl ether layer, which is valuable in creating water-resistant coatings and modifying the surface properties of materials used in electronics and chromatography.[7][9]
- **Silicone Polymer Synthesis:** Methoxytrimethylsilane serves as a precursor in the production of various silicone-based polymers, fluids, and resins.[8][9][14] These materials find applications in a wide range of industries, from construction and automotive to medical devices.[14]
- **Pharmaceutical and Electronic Chemicals:** It is utilized as a chemical intermediate in the manufacturing of specialty chemicals for the pharmaceutical and electronics industries.[9][14]

Safe Handling and Storage: A Prerequisite for Successful Application

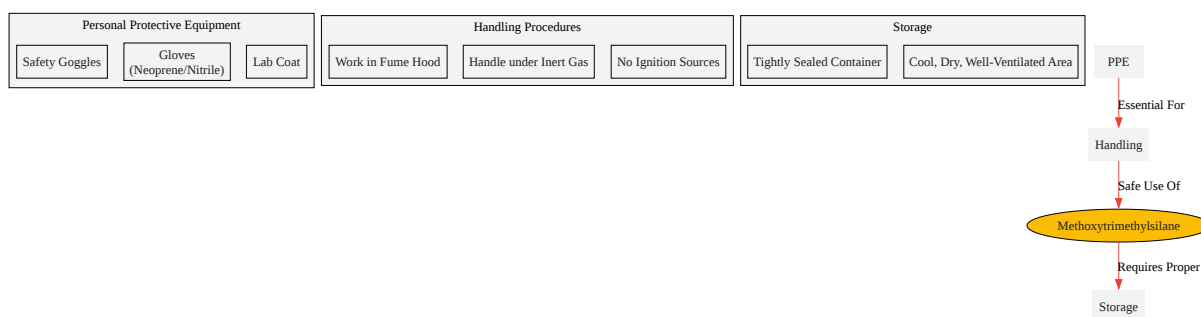
As with any chemical reagent, proper handling and storage of Methoxytrimethylsilane are critical for ensuring laboratory safety and maintaining the compound's integrity.

Key Safety Considerations:

- **Flammability:** Methoxytrimethylsilane is a highly flammable liquid and vapor.[2][9] It should be kept away from open flames, hot surfaces, and other sources of ignition.[2][4] Use spark-proof tools and explosion-proof equipment when handling.[2][4]
- **Moisture Sensitivity:** The compound is sensitive to moisture and will react with water.[9] This can lead to the formation of silanols. Therefore, it should be stored under an inert atmosphere and in tightly sealed containers.
- **Health Hazards:** Methoxytrimethylsilane can cause skin and eye irritation.[2][9][15] Inhalation of vapors may cause respiratory tract irritation.[2][9][15]
- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment, including safety goggles, gloves (such as neoprene or nitrile rubber), and a lab coat.[4][9][16]
- **Ventilation:** Work in a well-ventilated area, preferably in a fume hood, to minimize exposure to vapors.[9][16]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4][16]
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[2][4][16]
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2][4][16]
- **Ingestion:** Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][16]



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